

CAY10650 (CAS Number: 1233706-88-1): A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: CAY10650

Cat. No.: B15574326

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This technical guide provides an in-depth overview of **CAY10650**, a potent and selective inhibitor of cytosolic phospholipase A2 α (cPLA2 α). This document is intended for researchers, scientists, and drug development professionals interested in the experimental application and mechanism of action of this compound.

Core Compound Information

CAY10650 is a small molecule inhibitor with high affinity for cPLA2 α , a key enzyme in the arachidonic acid signaling cascade. Its inhibition of this enzyme prevents the release of arachidonic acid from membrane phospholipids, thereby blocking the downstream production of pro-inflammatory eicosanoids such as prostaglandins and leukotrienes.

Chemical and Physical Properties

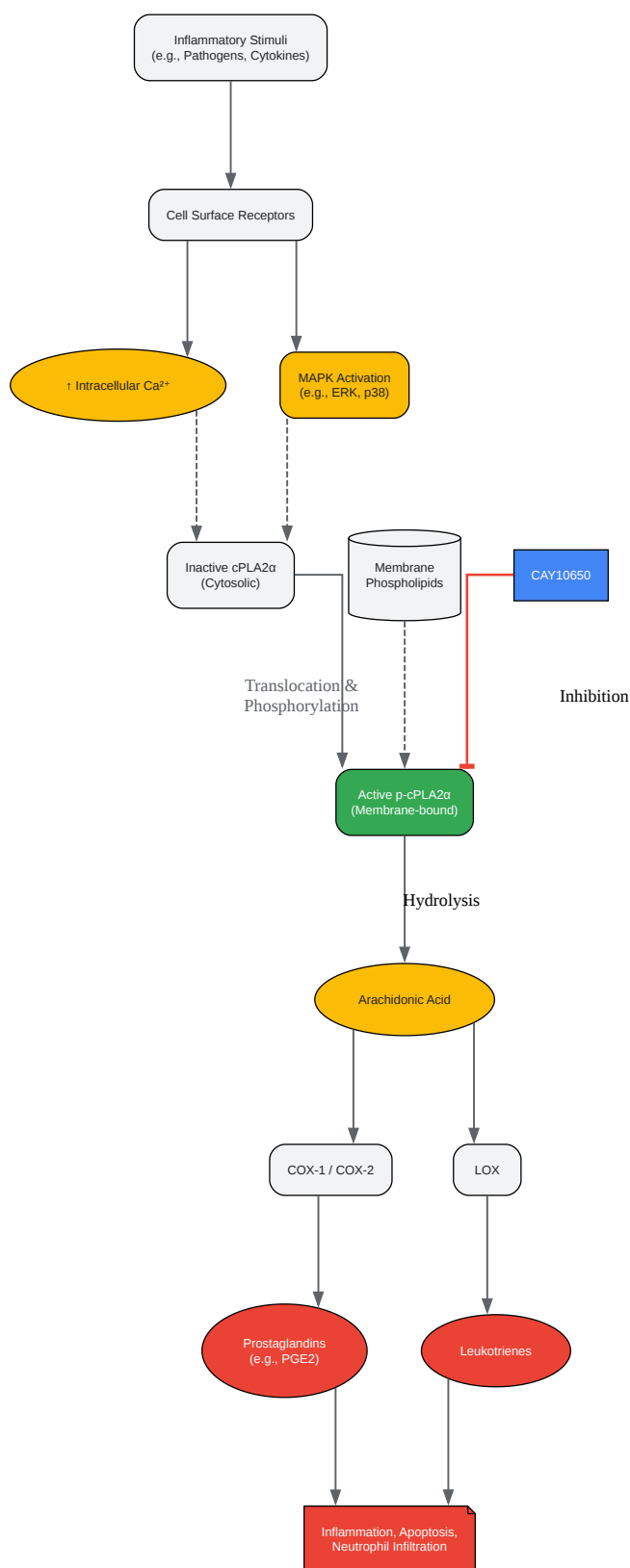
Property	Value
CAS Number	1233706-88-1
Molecular Formula	C28H25NO6
Molecular Weight	471.5 g/mol [1][2][3]
Inhibitory Concentration (IC50)	12 nM for cPLA2α[1][2][4]
Solubility	DMSO: 40 mg/mL (84.84 mM)[2][5]
Storage	-20°C[2][3][5]
Stability	≥ 2 years at -20°C[2][5]

Mechanism of Action and Signaling Pathway

CAY10650 exerts its effects by directly inhibiting the enzymatic activity of cytosolic phospholipase A2α (cPLA2α). This enzyme is a critical upstream regulator of the arachidonic acid cascade. In response to various stimuli, intracellular calcium levels rise, leading to the translocation of cPLA2α to the membrane. Concurrently, activation of mitogen-activated protein kinases (MAPKs) results in the phosphorylation and full activation of cPLA2α.[6] Activated cPLA2α then hydrolyzes membrane phospholipids, releasing arachidonic acid.

Free arachidonic acid is subsequently metabolized by cyclooxygenase (COX) and lipoxygenase (LOX) enzymes to produce a variety of bioactive lipids, including prostaglandins (e.g., PGE2) and leukotrienes, which are potent mediators of inflammation, pain, and other physiological and pathological processes.[7][8] By inhibiting cPLA2α, **CAY10650** effectively blocks the entire downstream cascade.

CAY10650 in the cPLA2α Signaling Pathway



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CAY10650 inhibits cPLA2α, blocking the arachidonic acid cascade.

Experimental Protocols

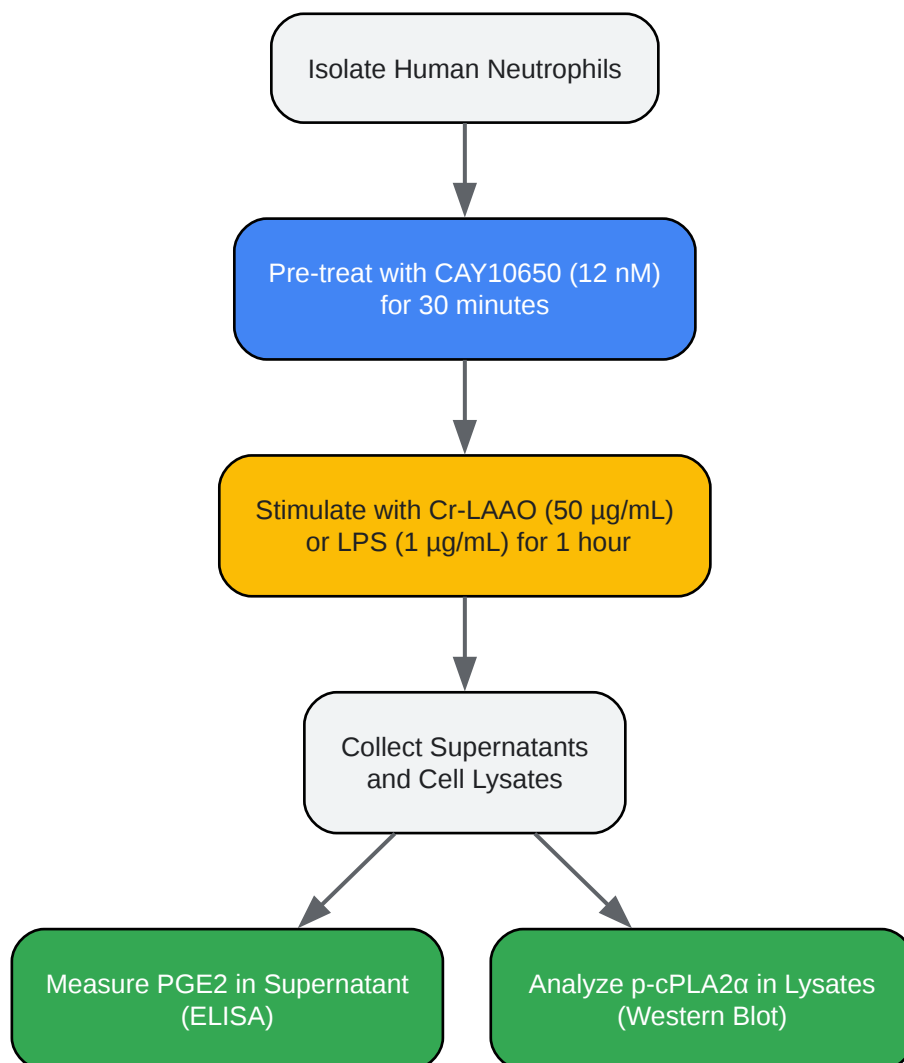
This section provides detailed methodologies for key experiments involving **CAY10650**, based on published research.

In Vitro Studies

This protocol is adapted from studies on the role of cPLA2 α in human neutrophils.[7]

Objective: To assess the inhibitory effect of **CAY10650** on the activation of cPLA2 α and subsequent production of inflammatory mediators in human neutrophils.

Experimental Workflow:



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Workflow for assessing **CAY10650**'s effect on neutrophil activation.

Materials:

- **CAY10650** (Cayman Chemical or equivalent)
- Human neutrophils isolated from healthy donors
- Calloselasma rhodostoma L-amino acid oxidase (Cr-LAAO) or Lipopolysaccharide (LPS)
- RPMI 1640 medium
- Reagents for Western blotting (lysis buffer, antibodies for p-cPLA2 α and total cPLA2 α)
- PGE2 ELISA kit

Procedure:

- **Neutrophil Isolation:** Isolate human neutrophils from peripheral blood of healthy donors using a standard method such as Ficoll-Paque density gradient centrifugation.
- **Cell Culture:** Resuspend isolated neutrophils in RPMI 1640 medium.
- **Pre-treatment:** Pre-incubate the neutrophils with **CAY10650** at a final concentration of 12 nM for 30 minutes at 37°C in a 5% CO2 incubator.
- **Stimulation:** Add the stimulus (e.g., 50 μ g/mL Cr-LAAO or 1 μ g/mL LPS) to the cell suspension and incubate for 1 hour at 37°C.[7]
- **Sample Collection:** Centrifuge the cell suspension to separate the supernatant and cell pellet. Collect the supernatant for PGE2 analysis and lyse the cell pellet for Western blot analysis.
- **PGE2 Measurement (ELISA):**
 - Use a commercial PGE2 ELISA kit.
 - Prepare standards and samples according to the manufacturer's instructions.

- Briefly, add standards and supernatants to the antibody-coated microplate.
- Add HRP-conjugated secondary antibody and incubate.
- Wash the plate and add the substrate solution.
- Stop the reaction and measure the absorbance at 450 nm.[3]
- p-cPLA2 α Detection (Western Blot):
 - Prepare cell lysates using a suitable lysis buffer containing protease and phosphatase inhibitors.
 - Determine protein concentration using a BCA assay.
 - Separate proteins by SDS-PAGE and transfer to a PVDF membrane.
 - Block the membrane with 5% non-fat milk or BSA in TBST.
 - Incubate with a primary antibody against phosphorylated cPLA2 α (p-cPLA2 α) overnight at 4°C.[9][10]
 - Wash the membrane and incubate with an HRP-conjugated secondary antibody.
 - Detect the signal using an enhanced chemiluminescence (ECL) substrate.[9][10]
 - Strip and re-probe the membrane for total cPLA2 α and a loading control (e.g., β -actin).

This protocol is based on the study by Tripathi et al. (2013) investigating the role of cPLA2 α in *Acanthamoeba keratitis*. [11]

Objective: To determine the effect of **CAY10650** on apoptosis induced by a pathogenic factor in corneal epithelial cells.

Materials:

- Chinese hamster corneal epithelial (HCORN) cells
- *Acanthamoeba castellanii* mannose-induced protein (MIP-133)

- **CAY10650**

- Cellular DNA Fragmentation ELISA kit (e.g., from Roche)
- Cell culture medium (e.g., DMEM)

Procedure:

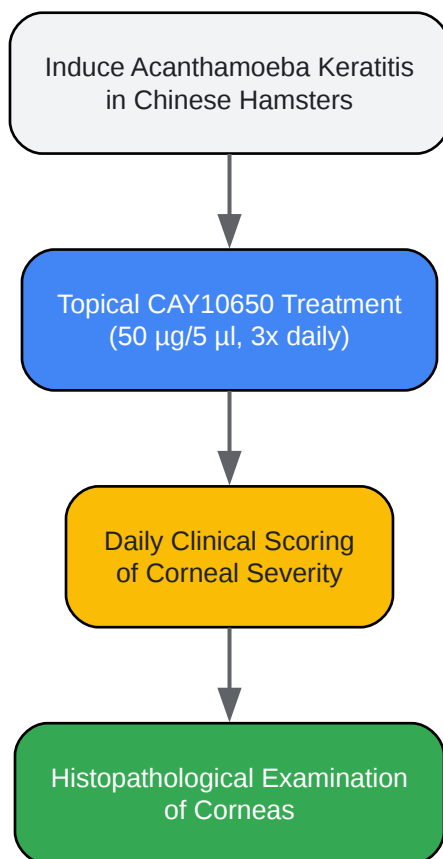
- Cell Culture and Treatment:
 - Culture HCORN cells in a 96-well plate to confluence.
 - Pre-treat the cells with **CAY10650** at an appropriate concentration for 1-2 hours.
 - Induce apoptosis by adding 15 µg/mL of MIP-133 to the culture medium and incubate for 24 hours.[\[12\]](#)
- Cellular DNA Fragmentation ELISA:
 - Follow the manufacturer's protocol for the Cellular DNA Fragmentation ELISA kit.[\[5\]](#)[\[13\]](#)
 - Briefly, lyse the cells to release cytoplasmic DNA fragments.
 - Transfer the lysate to an anti-DNA antibody-coated microplate.
 - Add an anti-BrdU-peroxidase (POD) conjugate that binds to the BrdU-labeled fragmented DNA.
 - Wash away unbound components.
 - Add the substrate solution and measure the color development at 405 nm (with a reference wavelength of 490 nm).[\[12\]](#)

In Vivo Studies

This protocol is adapted from Tripathi et al. (2013).[\[11\]](#)

Objective: To evaluate the therapeutic efficacy of topically administered **CAY10650** in an in vivo model of Acanthamoeba keratitis.

Experimental Workflow:



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References

- [1. uwyo.edu](http://1.uwyo.edu) [uwyo.edu]
- [2. Metabolism and Detection of Arachidonic Acid - Creative Proteomics](#) [metabolomics.creative-proteomics.com]
- [3. cloud-clone.com](http://3.cloud-clone.com) [cloud-clone.com]
- [4. researchgate.net](http://4.researchgate.net) [researchgate.net]

- [5. selectscience.net \[selectscience.net\]](https://selectscience.net)
- [6. Western blot protocol | Abcam \[abcam.com\]](https://www.abcam.com)
- [7. youtube.com \[youtube.com\]](https://www.youtube.com)
- [8. elkbiotech.com \[elkbiotech.com\]](https://www.elkbiotech.com)
- [9. bio-rad-antibodies.com \[bio-rad-antibodies.com\]](https://www.bio-rad-antibodies.com)
- [10. origene.com \[origene.com\]](https://www.origene.com)
- [11. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [12. abcam.com \[abcam.com\]](https://www.abcam.com)
- [13. sigmaaldrich.com \[sigmaaldrich.com\]](https://www.sigmaaldrich.com)
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